

SJ572403 experimental protocol for cell culture

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Compound of Interest

Compound Name: SJ572403

Cat. No.: B15586220

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Application Notes and Protocols for SJ572403

Audience: Researchers, scientists, and drug development professionals.

Introduction:

SJ572403 is a small molecule inhibitor of p27Kip1, a key regulator of the cell cycle.^[1] It exhibits high specificity for the D2 subdomain of the p27 kinase inhibitory domain (KID) and has been shown to disrupt the interaction between p27 and the Cdk2/cyclin A complex.^[1] This activity restores Cdk2 kinase function, suggesting a potential therapeutic application in contexts where cell cycle progression is desired or where p27 is dysregulated. These notes provide detailed protocols for the use of **SJ572403** in cell culture experiments to investigate its biological activity.

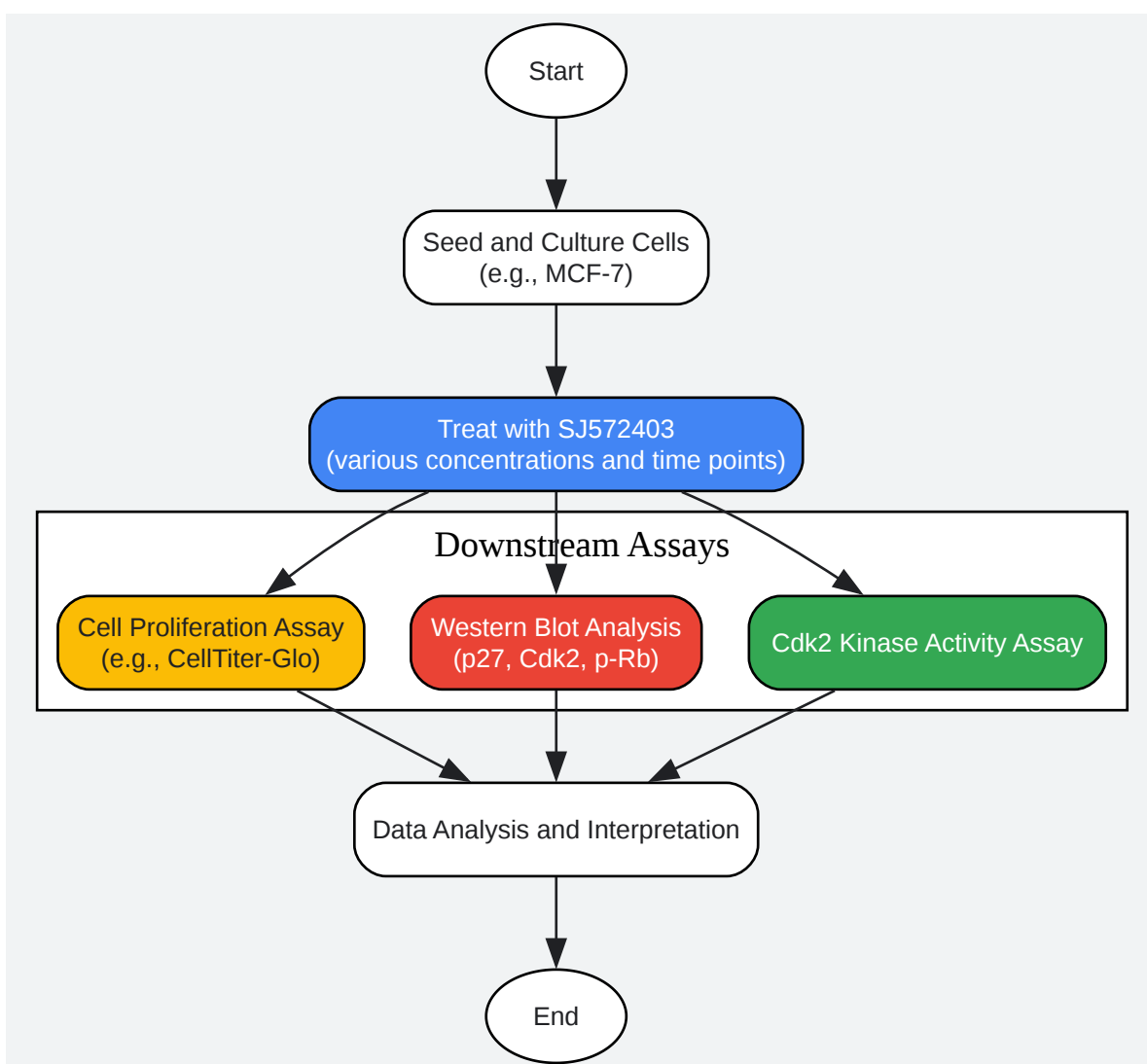
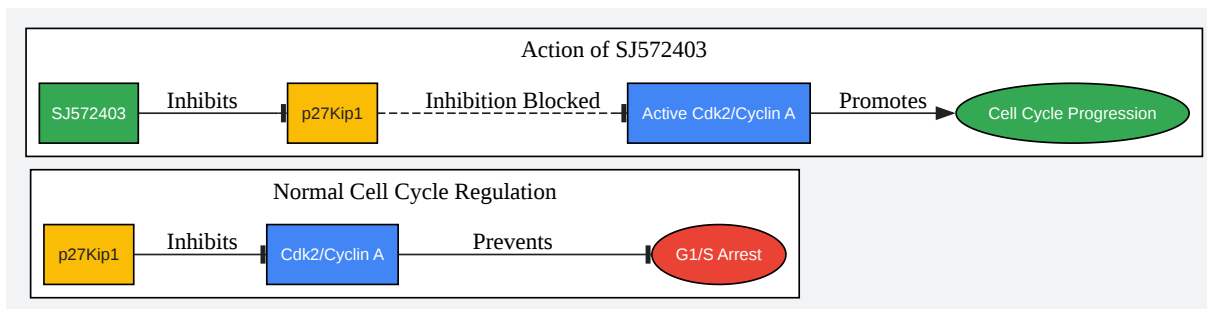
Quantitative Data Summary

The following table summarizes the known quantitative data for **SJ572403**.

Parameter	Value	Description	Reference
Binding Affinity (Kd)	2.2 mM	Binding affinity for the D2 subdomain of p27-KID.	[1]
Effective Concentration	10 μ M - 3 mM	Concentration range for displacing p27-D2 from Cdk2/cyclin A and partially restoring Cdk2 kinase activity.	[1]

Signaling Pathway

SJ572403 functions by inhibiting p27Kip1, which is an intrinsically disordered protein that negatively regulates the cell cycle. Under normal conditions, p27Kip1 binds to and inhibits the activity of cyclin-dependent kinase 2 (Cdk2)/cyclin A complexes, leading to cell cycle arrest at the G1/S transition. By binding to the D2 subdomain of p27Kip1, **SJ572403** disrupts this interaction, liberating Cdk2/cyclin A to phosphorylate its substrates (such as Retinoblastoma protein, Rb), thereby promoting entry into the S phase and subsequent cell division.



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References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
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